

4,4'-(9-Fluorenylidene)dianiline molecular weight and formula

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Compound of Interest

Compound Name: 4,4'-(9-Fluorenylidene)dianiline

Cat. No.: B098456

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A Technical Guide to 4,4'-(9-Fluorenylidene)dianiline

This technical guide provides an in-depth overview of **4,4'-(9-Fluorenylidene)dianiline**, a fluorene-based diamine compound of significant interest in materials science and polymer chemistry. It is intended for researchers, scientists, and professionals in drug development and related fields.

Core Properties

4,4'-(9-Fluorenylidene)dianiline, also known as 9,9-bis(4-aminophenyl)fluorene (BAFL), is a white solid organic compound.^[1] Its rigid, cardo-type structure, imparted by the fluorene group, provides excellent thermal stability and solubility to polymers derived from it, such as polyimides.

Physicochemical Data

The key quantitative data for **4,4'-(9-Fluorenylidene)dianiline** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₂₅ H ₂₀ N ₂	[1][2][3][4][5]
Molecular Weight	348.44 g/mol	[1][2][4][5]
CAS Number	15499-84-0	[2][5]
Melting Point	237-239 °C	[1][6]
Density	1.2 ± 0.1 g/cm ³	[1]
Appearance	Pure white solid	[1]

Experimental Protocols

This section details the methodologies for the synthesis and purification of **4,4'-(9-Fluorenylidene)dianiline**, as well as common analytical techniques for its characterization.

Synthesis of 4,4'-(9-Fluorenylidene)dianiline

A common method for synthesizing **4,4'-(9-Fluorenylidene)dianiline** involves the condensation reaction of 9-fluorenone with aniline.[1] The following protocol is a representative example:

- **Reaction Setup:** To a reaction vessel equipped with a water trap, add 72 g of 9-fluorenone, 155.4 g of aniline hydrochloride, 10 g of sodium bisulfite, 145 g of aniline, and 100 g of toluene.[1]
- **Initial Reaction:** Heat the mixture to 125-130 °C with stirring. Maintain this temperature for 3 hours, collecting the water generated during the reaction in the trap.[1]
- **Temperature Increase:** Slowly increase the temperature to 145-150 °C over a period of 3 hours.[1]
- **Cooling and Neutralization:** After the reaction is complete, cool the mixture to 95 °C. Add a 10% sodium hydroxide solution dropwise until the pH of the solution is approximately 9.[1] Maintain at 95 °C for 3 hours to ensure complete neutralization.[1]

- Isolation: Allow the mixture to separate into layers at 95 °C. Collect the upper organic layer and cool it gradually to 20-30 °C with stirring for 1 hour to induce crystallization.[1]
- Filtration: Filter the resulting solid and dry to obtain the crude product.[1]

Purification Protocol

The crude product can be further purified by recrystallization and washing steps:

- Washing: The crude product is washed with xylene to remove impurities.[1]
- Recrystallization: 141 g of the washed product is dissolved in 2800 g of deionized water with 49.3 g of 33% hydrochloric acid and 28 g of activated carbon. The mixture is heated to 65-70 °C for 2 hours.[1]
- Filtration and Precipitation: The hot solution is filtered. A 10% ammonia solution is added to the filtrate at 60-65 °C until the pH reaches 9-10 to precipitate the purified product.[1]
- Final Isolation: The mixture is stirred for 3 hours, then cooled to 20-30 °C. The purified solid is collected by filtration and dried.[1]

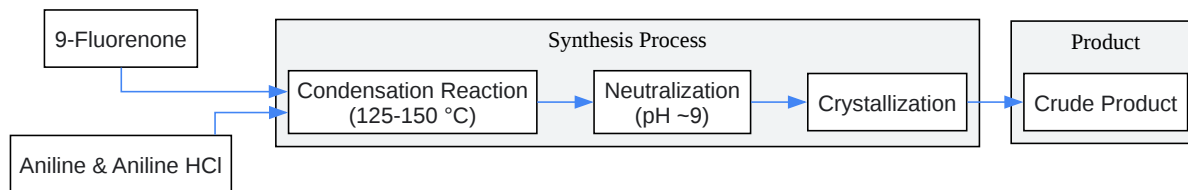
Analytical Characterization

The purity and structure of **4,4'-(9-Fluorenylidene)dianiline** can be confirmed using various analytical techniques, including:

- High-Performance Liquid Chromatography (HPLC)[1][7]
- Gas Chromatography-Mass Spectrometry (GC-MS)[4][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy[4][7]
- Infrared (IR) Spectroscopy[4]

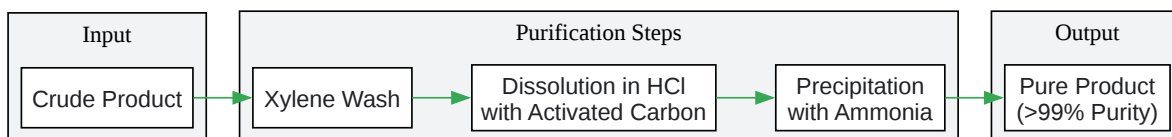
Visualized Workflow

The following diagrams illustrate key processes and relationships relevant to **4,4'-(9-Fluorenylidene)dianiline**.



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Synthesis workflow for **4,4'-(9-Fluorenylidene)dianiline**.



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Purification process for **4,4'-(9-Fluorenylidene)dianiline**.

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